

Personal protective equipment for handling AZD2098

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Compound of Interest

Compound Name: AZD2098
Cat. No.: B15604377

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Essential Safety and Handling Guide for AZD2098

This guide provides crucial safety and logistical information for the handling and disposal of **AZD2098**, a potent and selective CC-chemokine receptor 4 (CCR4) antagonist. The following procedures are designed to ensure the safety of laboratory personnel and to maintain the integrity of the compound.

Compound Information

Identifier	Value
IUPAC Name	2,3-dichloro-N-(3-methoxypyrazin-2-yl)benzenesulfonamide
CAS Number	566203-88-1
Molecular Formula	C ₁₁ H ₉ Cl ₂ N ₃ O ₃ S
Molecular Weight	334.18 g/mol

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **AZD2098** to minimize exposure and ensure personal safety.

Protection Type	Specific Requirement	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects eyes from splashes or dust particles of the compound.
Hand Protection	Nitrile or other appropriate chemical-resistant gloves.	Prevents direct skin contact with the compound.
Body Protection	A lab coat or other protective clothing.	Protects skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. If dusts are generated, a NIOSH-approved respirator with a particulate filter is recommended.	Minimizes inhalation of the compound, which may be harmful.

Handling and Storage

Operational Plan:

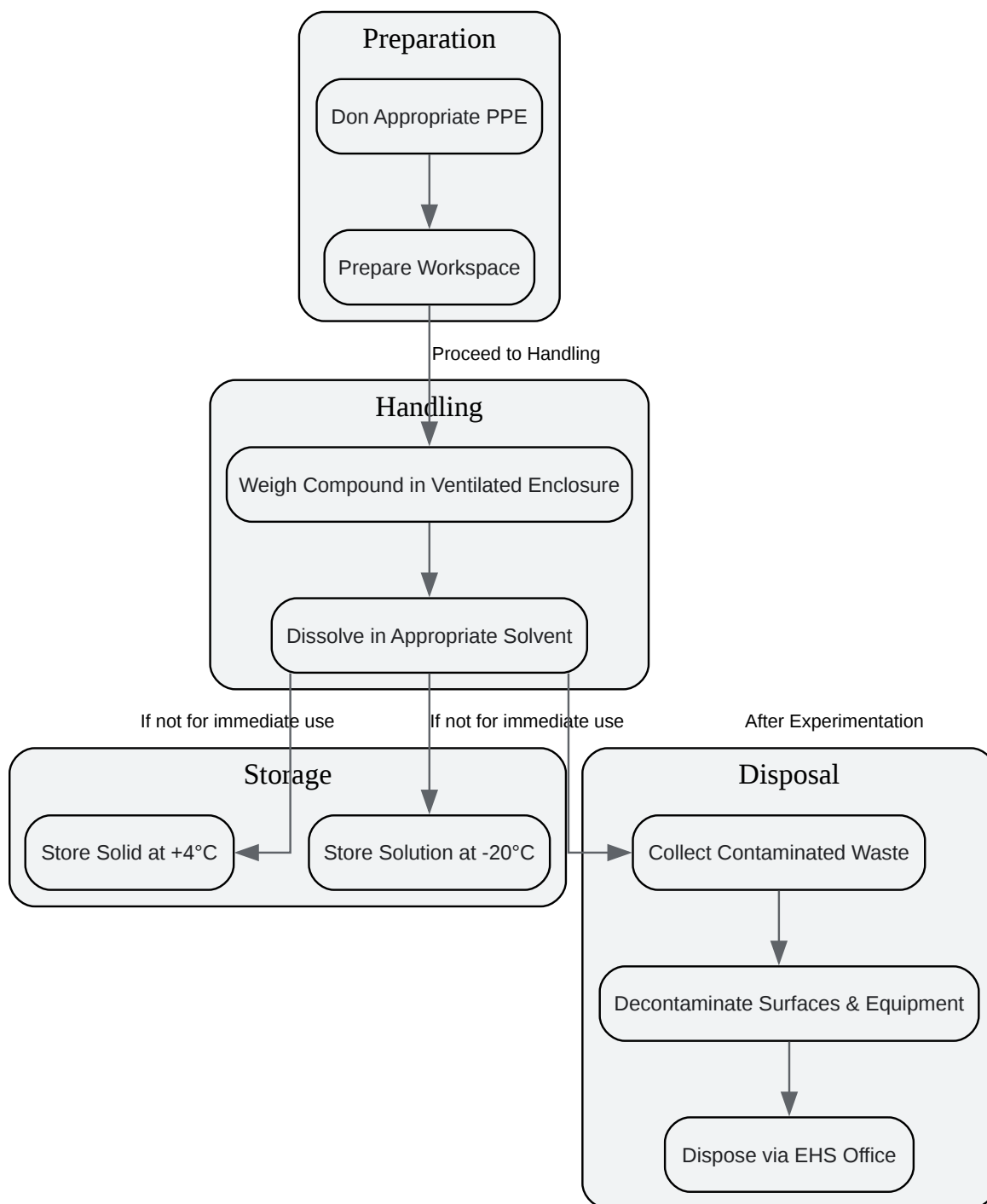
- Preparation: Before handling, ensure all necessary PPE is correctly worn. Prepare the workspace by covering surfaces with absorbent, disposable liners.
- Weighing: If weighing the solid form, perform this in a chemical fume hood or a ventilated balance enclosure to control dust.
- Dissolving: **AZD2098** is soluble in DMSO (up to at least 25 mg/mL).^[1] When preparing stock solutions, add the solvent to the vial containing the compound slowly to avoid splashing.
- Storage: Store the solid compound at +4°C.^[2] Solutions in DMSO can be stored at -20°C for up to 3 months.^[1]

Disposal Plan

All waste materials contaminated with **AZD2098** must be treated as hazardous chemical waste.

- **Solid Waste:** Collect all contaminated solid waste, including empty vials, pipette tips, and disposable liners, in a designated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Collect all solutions containing **AZD2098** in a separate, sealed, and clearly labeled hazardous liquid waste container. Do not mix with other solvent waste unless compatible.
- **Decontamination:** Decontaminate all non-disposable equipment and work surfaces thoroughly with an appropriate solvent (e.g., 70% ethanol) followed by soap and water.
- **Final Disposal:** Arrange for the disposal of hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations.

Experimental Workflow for Handling **AZD2098**



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Caption: Workflow for the safe handling and disposal of **AZD2098**.

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References

- 1. tribioscience.com [tribioscience.com]
- 2. AZD 2098 (6541) by Tocris, Part of Bio-Techne [bio-techne.com]
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